

Application Notes and Protocols for In Vivo Testing of Neoartanin

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Compound of Interest

Compound Name: Neoartanin

Cat. No.: B12380390

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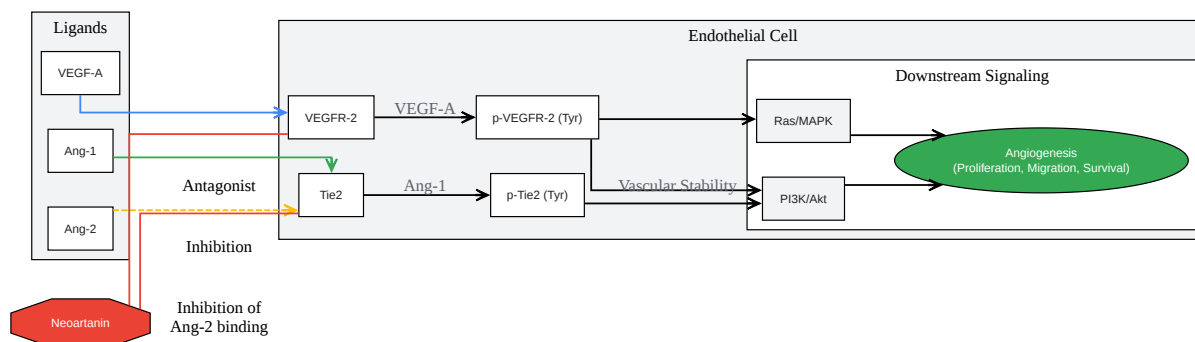
Introduction

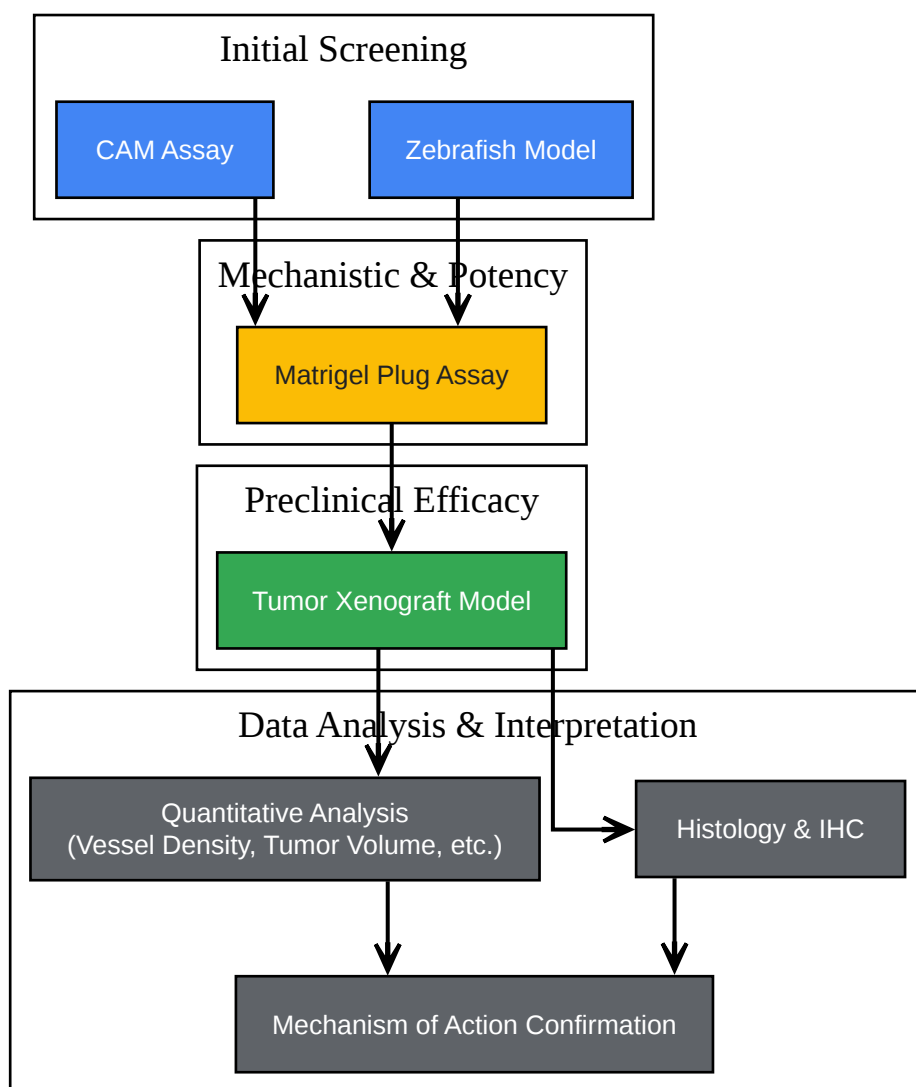
Neoartanin is a novel synthetic small molecule inhibitor of key signaling pathways implicated in pathological angiogenesis. These application notes provide detailed protocols for the in vivo evaluation of **Neoartanin**'s anti-angiogenic efficacy using established and validated animal models. The described methodologies are intended to guide researchers in designing and executing robust preclinical studies to assess the therapeutic potential of **Neoartanin** in diseases characterized by aberrant blood vessel growth, such as cancer and neovascular eye diseases.

Hypothetical Mechanism of Action

Neoartanin is postulated to exert its anti-angiogenic effects through the dual inhibition of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) and Angiopoietin-2 (Ang-2)/Tie2 signaling pathways. By targeting these critical pathways, **Neoartanin** aims to not only block the primary driver of angiogenesis (VEGF-A/VEGFR-2) but also to promote vascular stability by preventing Ang-2-mediated disruption of the endothelial lining.

Signaling Pathway Diagram





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